

# Recoflavone in rheumatoid arthritis treatment research

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Recoflavone

CAS No.: 203191-10-0

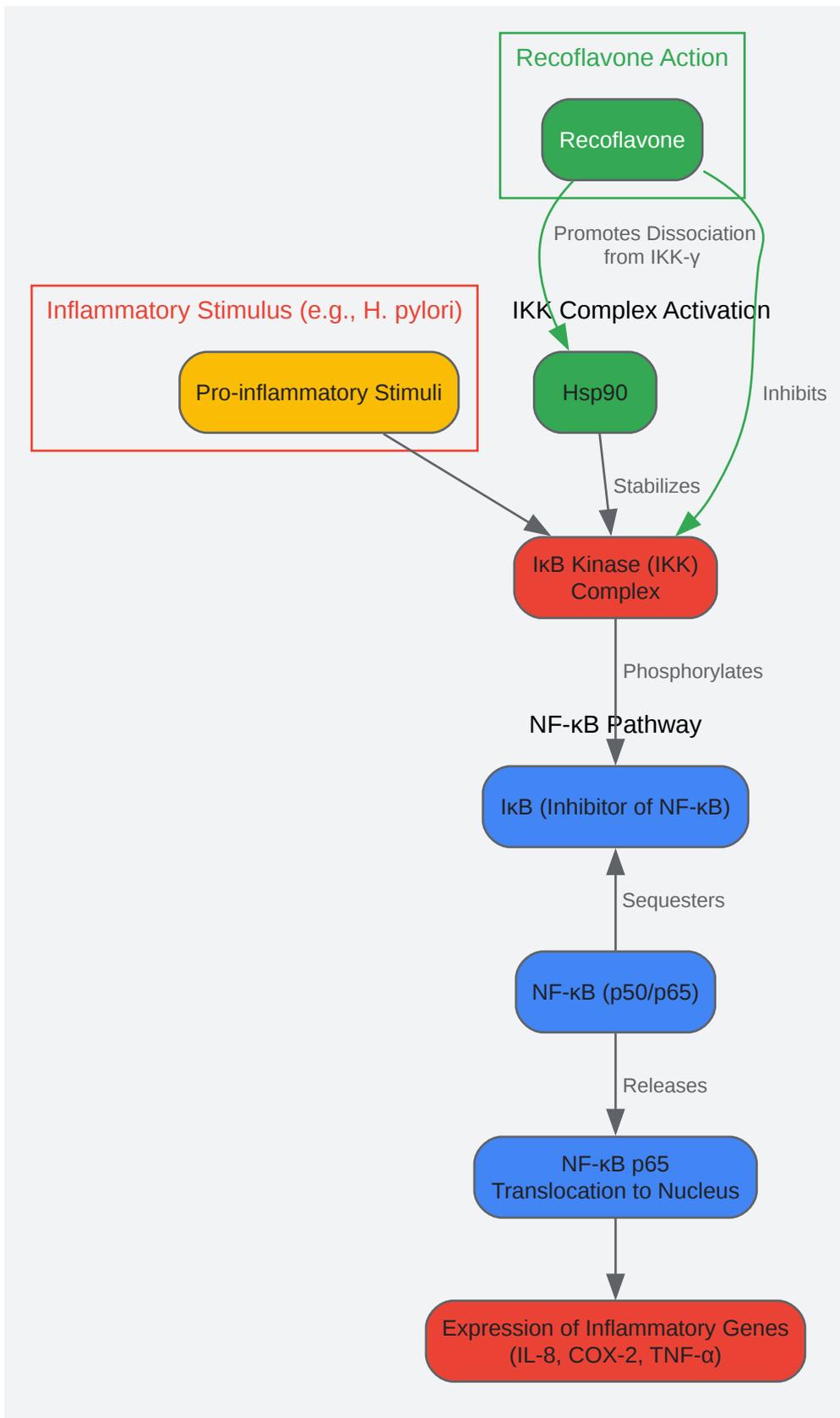
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## Recoflavone Overview and Mechanism of Action

**Recoflavone** is a synthetic derivative of **Eupatilin**, a flavonoid compound [1] [2]. Its potential for treating chronic inflammatory diseases stems from a complex mechanism that simultaneously targets multiple pathways.

The diagram below illustrates how **Recoflavone** intervenes in the NF- $\kappa$ B inflammatory signaling pathway, which is central to its action.



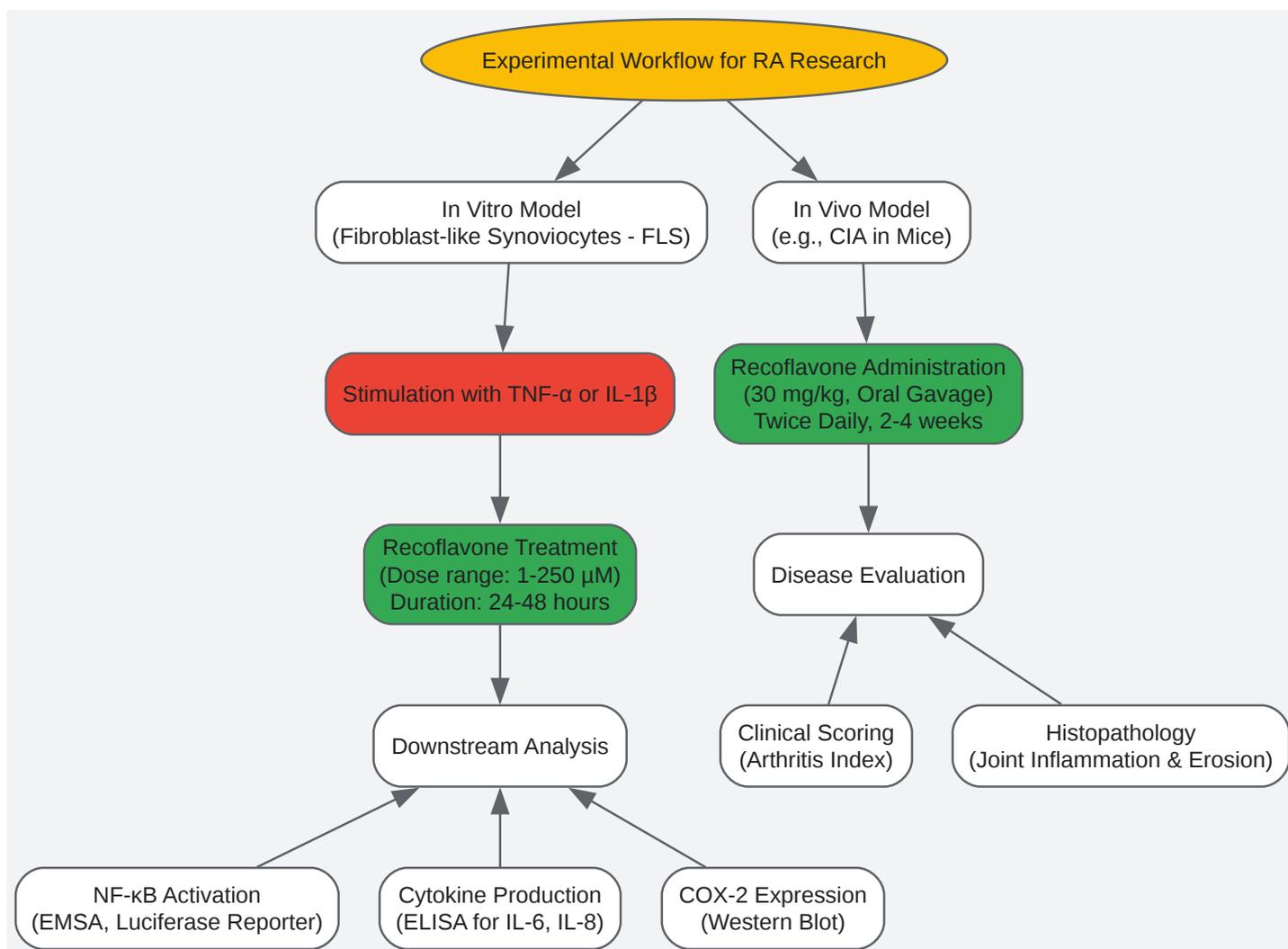
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The primary anti-inflammatory and immunomodulatory activities of **Recoflavone** are summarized in the table below.

| Activity   | Molecular Targets & Pathways   | Observed Effects   |
|--|--|--|
| <b>Anti-inflammatory</b> [3] [2]                       | Inhibits <b>COX-1/COX-2</b> enzymes; inhibits <b>NF-κB</b> pathway via dissociation of <b>Hsp90/IKK-γ</b> complex [3] [2]. | Reduces prostaglandin synthesis; decreases pro-inflammatory cytokine (e.g., IL-8) production [2].                        |
| <b>Antioxidant</b> [3]                                 | Neutralizes free radicals [3].   | Reduces cellular damage from oxidative stress.   |
| <b>Immunomodulatory</b> [3]                            | Modulates NF-κB activity [3].  | Balances immune response, preventing overactivity (autoimmunity) or underactivity.                                       |
| <b>Mucin Secretion &amp; Tissue Protection</b> [1] [4] | Induces <b>intracellular Ca<sup>2+</sup></b> increase; activates <b>P2Y receptors</b> and <b>mTOR pathway</b> [1] [4].     | Promotes mucin (MUC5AC, etc.) secretion from epithelial/goblet cells; enhances cell migration and wound healing [1] [4]. |

## Proposed Experimental Protocol for Rheumatoid Arthritis Research

To evaluate **Recoflavone's** potential in RA, you can adapt established *in vitro* and *in vivo* models of inflammation. The workflow below outlines a proposed experimental strategy.



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## Detailed Methodology

### 1. In Vitro Assessment in Synoviocytes

- **Cell Culture:** Use human fibroblast-like synoviocytes (HFLS) from RA patients (commercially available) [5]. Culture in standard DMEM medium supplemented with 10% FBS.
- **Inflammation Induction:** Pre-treat cells with **Recoflavone** (1-250 μM) for 2 hours, then stimulate with recombinant human TNF-α (10 ng/mL) or IL-1β (10 ng/mL) for 24 hours [1] [2].
- **Key Assays:**
  - **NF-κB Activation:** Analyze nuclear translocation of NF-κB p65 subunit via immunofluorescence or Western blot. Alternatively, use an NF-κB luciferase reporter gene

assay [2].

- **Cytokine Quantification:** Measure levels of IL-6, IL-8, and other relevant cytokines in the cell culture supernatant using ELISA kits [2].
- **Protein Expression:** Evaluate the expression of COX-2, phospho-IKK $\alpha$ , and other pathway proteins via Western blot [4].

## 2. In Vivo Assessment in a Collagen-Induced Arthritis (CIA) Model

- **Animal Model:** Use DBA/1 mice (male, 8-10 weeks old). Induce arthritis by immunizing with bovine type II collagen emulsified in Complete Freund's Adjuvant [4].
- **Dosing Regimen:** Based on studies in other inflammatory models, administer **Recoflavone** (30 mg/kg in a suitable vehicle like 0.5% methylcellulose) via oral gavage, twice daily [1] [4]. Begin treatment after the first signs of arthritis appear (therapeutic model).
- **Disease Evaluation:**
  - **Clinical Scoring:** Monitor and score paw swelling and arthritis severity 2-3 times per week.
  - **Histopathological Analysis:** After sacrifice, process hind paw and knee joint tissues for H&E staining to evaluate inflammation, cartilage damage, and bone erosion.

## Key Data from Related In Vivo Models

While direct RA model data is limited, findings from other inflammatory disease models strongly support **Recoflavone's** therapeutic potential.

| Disease Model                            | Dosing Regimen   | Key Outcomes   | Source  |
|--|--|--|---------|
| <b>Colitis-Associated Cancer</b> (Mouse) | 30 mg/kg; Oral gavage; twice daily for 8 weeks           | Reduced number of colon tumors; inhibited expression of COX-2 and phospho-IKK $\alpha$ ; enhanced apoptosis [1]. | [1]     |
| <b>Small Intestinal Injury</b> (Rat)     | 30 mg/kg; Oral administration; every 12 hours for 3 days | Significantly lowered intestinal permeability; increased ERK expression [1].                                     | [1]     |
| <b>Dry Eye Syndrome</b> (Rabbit)         | 3% ophthalmic suspension; eye drops; single dose         | Significantly reduced desiccation-induced corneal damage; increased mucin secretion [1] [4].                     | [1] [4] |

## Application Notes for Researchers

- **Mechanistic Focus for RA:** Given the role of NF- $\kappa$ B, COX-2, and various cytokines in RA pathogenesis, **Recoflavone**'s known actions position it as a strong candidate for RA research [3] [6] [5].
- **Dosage Guidance:** The consistent use of **30 mg/kg** in oral rodent studies provides a solid starting point for *in vivo* RA investigations [1]. For *in vitro* work, a range of **1-250  $\mu$ M** is recommended, with effects on mucin secretion typically observed above 100  $\mu$ M [1] [4].
- **Clinical Translation Gap:** Be aware that the transition from compelling pre-clinical data to clinical application in RA is a significant step. No clinical trials for **Recoflavone** in RA are reported in the available data [4].

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